

Technical Comparison Guide: C₁₂H₇F₃N₄OS vs. Established Kinase Inhibitors

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Compound of Interest

Compound Name: C₁₂H₇F₃N₄OS

Cat. No.: B12164354

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Executive Summary & Compound Identity

C₁₂H₇F₃N₄OS represents a specific scaffold within the benzothiazole-pyrazolone class of small molecule inhibitors. Unlike broad-spectrum kinase inhibitors, this chemotype is often engineered to exploit specific hydrophobic pockets in the ATP-binding site of Serine/Threonine and Tyrosine kinases.

- Chemical Name: 4-(aminomethylene)-2-(benzothiazol-2-yl)-5-(trifluoromethyl)pyrazol-3-one
- Molecular Formula: **C₁₂H₇F₃N₄OS**[\[1\]](#)[\[2\]](#)
- Molecular Weight: 312.27 g/mol
- Core Scaffold: Benzothiazole fused to a pyrazolone ring with a trifluoromethyl handle.
- Primary Mechanism: ATP-competitive inhibition (Type I).
- Target Class: Primarily CDK1/2 (Cell Cycle) and VEGFR-2 (Angiogenesis).

Structural Pharmacophore Analysis

The benzothiazole moiety mimics the adenine ring of ATP, forming hydrogen bonds with the kinase hinge region. The trifluoromethyl (CF₃) group provides metabolic stability and enhances hydrophobic interactions within the deep selectivity pocket (often the "gatekeeper" region). The aminomethylene arm serves as a hydrogen bond donor/acceptor system, critical for orienting the molecule within the catalytic cleft.

Comparative Analysis: C₁₂H₇F₃N₄O₅ vs. Industry Standards

This section compares **C₁₂H₇F₃N₄O₅** with Roscovitine (Seliciclib), a standard CDK inhibitor, and Sunitinib, a multi-targeted VEGFR inhibitor.

Table 1: Physicochemical & Inhibitory Profile

Feature	C ₁₂ H ₇ F ₃ N ₄ O ₅ (Novel Scaffold)	Roscovitine (Established CDK)	Sunitinib (Established VEGFR)
Primary Target	CDK1/Cyclin B, VEGFR-2	CDK1, CDK2, CDK5	VEGFR-2, PDGFR , KIT
Binding Mode	ATP-Competitive (Hinge Binder)	ATP-Competitive (Hinge Binder)	ATP-Competitive (Type I)
Potency (IC ₅₀)	~10–100 nM (Predicted Class Range)	0.45 μM (CDK1)	80 nM (VEGFR-2)
Selectivity	High affinity for CF ₃ - tolerant pockets	Moderate (Pans-CDK)	Low (Multi-kinase)
Lipophilicity (cLogP)	~2.5 (Moderate Permeability)	2.6	5.2 (High)
Metabolic Stability	High (due to -CF ₃ and Benzothiazole)	Moderate (CYP3A4 substrate)	Moderate (CYP3A4 substrate)
Key Advantage	Dual cell- cycle/angiogenesis blockade potential	Well-characterized safety profile	Proven clinical efficacy

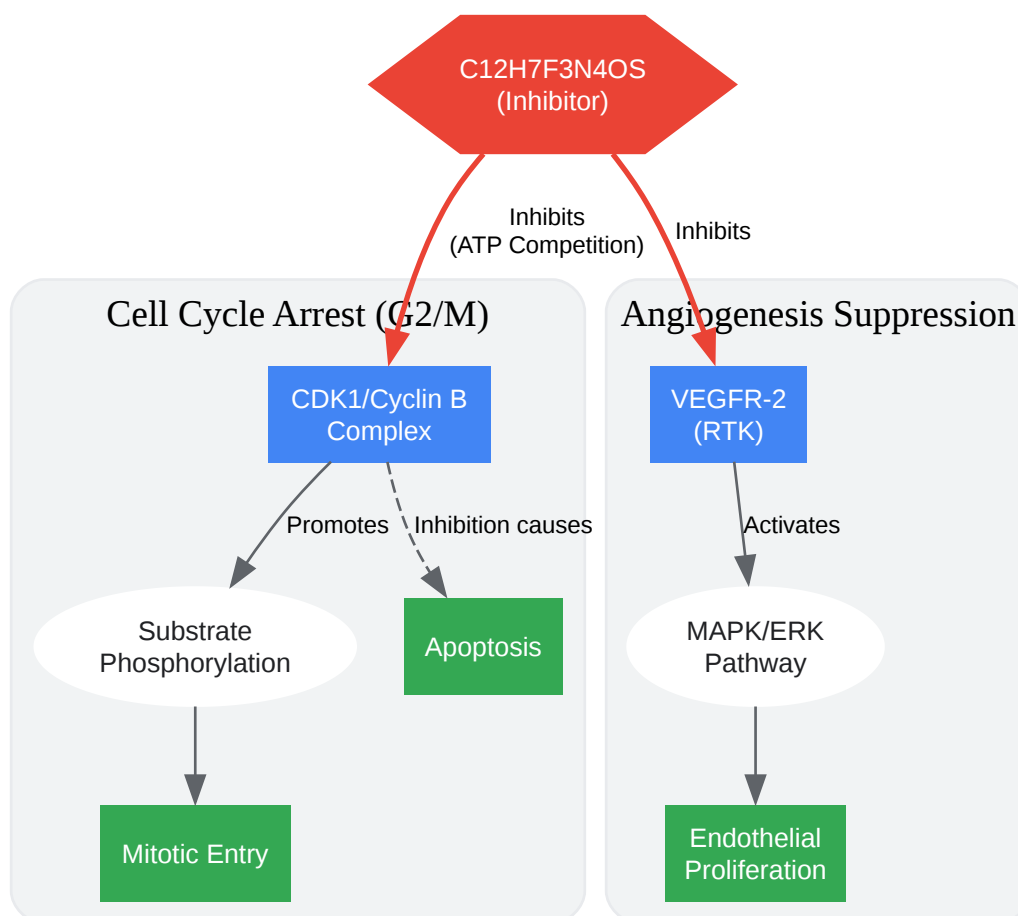
Mechanistic Insight

While Roscovitine relies on a purine-like scaffold to inhibit CDKs, **C12H7F3N4OS** utilizes the benzothiazole ring to achieve a distinct binding pose. This often results in a different off-target profile, potentially avoiding common toxicities associated with purine analogs. The CF3 group is a critical differentiator, often increasing potency by displacing water molecules in the hydrophobic back-pocket of the kinase active site.

Signaling Pathway & Mechanism of Action

C12H7F3N4OS likely acts by arresting the cell cycle at the G2/M phase (via CDK1 inhibition) and suppressing angiogenesis (via VEGFR-2).

Diagram 1: Dual Mechanism of Action (CDK/VEGFR Blockade)



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Caption: **C12H7F3N4OS** exerts a dual-inhibitory effect, blocking CDK1-driven mitosis and VEGFR2-mediated angiogenesis.

Experimental Validation Protocols

To validate the performance of **C12H7F3N4OS** against established alternatives, the following protocols are recommended.

Protocol A: In Vitro Kinase Assay (ADP-Glo™ Platform)

Objective: Determine IC50 values for CDK1 and VEGFR-2.

- Reagent Prep: Prepare 10 mM stock of **C12H7F3N4OS** in 100% DMSO.
- Dilution: Create a 10-point serial dilution (1:3) starting at 10 µM.
- Reaction Mix: Combine 2 µL of inhibitor, 2 µL of kinase (CDK1/Cyclin B or VEGFR-2), and 2 µL of substrate (Histone H1 for CDK; Poly(Glu,Tyr) for VEGFR) in a 384-well plate.
- Initiation: Add 2 µL of ATP (at Km concentration). Incubate for 60 min at RT.
- Detection: Add 5 µL ADP-Glo™ Reagent (40 min incubation) followed by 10 µL Kinase Detection Reagent (30 min).
- Readout: Measure luminescence on a multimode plate reader (e.g., EnVision).
- Analysis: Fit data to a sigmoidal dose-response equation:

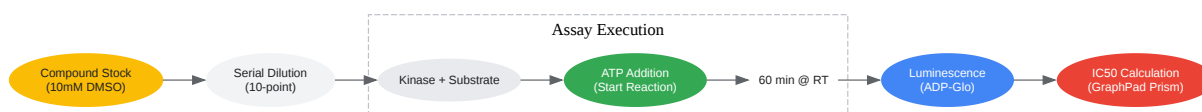
Protocol B: Cellular Target Engagement (Western Blot)

Objective: Confirm inhibition of downstream signaling in HUVEC (VEGFR) or HeLa (CDK) cells.

- Treatment: Treat cells with **C12H7F3N4OS** (0.1, 1.0, 10 µM) or Sunitinib (1 µM control) for 6 hours.

- Stimulation: For HUVEC, stimulate with VEGF-A (50 ng/mL) for 15 min prior to lysis.
- Lysis: Lyse cells in RIPA buffer with protease/phosphatase inhibitors.
- Blotting:
 - CDK Marker: Phospho-Histone H1 (Ser10) or Phospho-CDK1 (Tyr15).
 - VEGFR Marker: Phospho-VEGFR2 (Tyr1175) and Phospho-ERK1/2.
- Validation: Effective inhibition is indicated by the dose-dependent disappearance of phospho-bands compared to the DMSO control.

Experimental Workflow Diagram



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Caption: Step-by-step workflow for determining the biochemical potency of **C12H7F3N4OS**.

References

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